

Long-term stability and optimal storage conditions for (S)-Rasagiline

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Compound of Interest

Compound Name: (S)-Rasagiline

Cat. No.: B1139387

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Technical Support Center: (S)-Rasagiline

Welcome to the technical support center for **(S)-Rasagiline**. This resource is designed for researchers, scientists, and drug development professionals, providing detailed information on the long-term stability and optimal storage conditions of **(S)-Rasagiline**. Here you will find troubleshooting guides and frequently asked questions to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(S)-Rasagiline** Mesylate?

A1: For long-term storage, **(S)-Rasagiline** Mesylate should be stored at 2-8°C in a tightly sealed container, protected from light and moisture. It is also recommended to store it in a cool, dry, and well-ventilated area.[1][2] For shorter periods, such as during transport, exposure to temperatures between 15°C and 30°C is permissible.[3]

Q2: Is **(S)-Rasagiline** sensitive to light?

A2: Yes, photostability studies indicate that **(S)-Rasagiline** can degrade upon exposure to light. Therefore, it is crucial to store the compound in a light-resistant container.[4]

Q3: What is the shelf-life of **(S)-Rasagiline** Mesylate tablets?

A3: Stability studies have shown that rasagiline tablets are exceptionally stable, with a warranted shelf life of 36 months when stored under recommended conditions.[5]

Q4: What are the known degradation pathways for **(S)-Rasagiline**?

A4: The primary degradation pathways for **(S)-Rasagiline** involve N-dealkylation and hydroxylation, primarily metabolized by the cytochrome P450 enzyme CYP1A2. This results in the formation of major metabolites such as (R)-1-aminoindan, 3-hydroxy-N-propargyl-1-aminoindan (3-OH-PAI), and 3-hydroxy-1-aminoindan (3-OH-AI).

Q5: In which solvents is **(S)-Rasagiline** Mesylate soluble?

A5: **(S)-Rasagiline** Mesylate is freely soluble in water and ethanol, and sparingly soluble in isopropanol.

Troubleshooting Guide

Problem 1: I observe unexpected peaks in my HPLC analysis of a freshly prepared **(S)-Rasagiline** solution.

- Possible Cause: The **(S)-Rasagiline** sample may have been exposed to adverse conditions during handling or short-term storage, leading to degradation.
- Solution: Review the handling procedure to ensure the compound was not exposed to high temperatures, strong light, or incompatible substances. Prepare a fresh solution from a properly stored stock and re-analyze. Ensure the purity of the solvent used for dissolution.

Problem 2: My experimental results are inconsistent, possibly due to degradation of **(S)-Rasagiline** in my assay medium.

- Possible Cause: The pH of your assay medium may be contributing to the degradation of **(S)-Rasagiline**. The compound is known to be more susceptible to degradation under acidic conditions.
- Solution: Check the pH of your experimental medium. If it is acidic, consider adjusting the pH or using a different buffer system if your experimental design allows. It is advisable to prepare fresh solutions of **(S)-Rasagiline** just before use.

Problem 3: The physical appearance of my solid **(S)-Rasagiline** Mesylate has changed (e.g., discoloration).

- Possible Cause: A change in physical appearance can indicate degradation due to improper storage, such as exposure to light, humidity, or high temperatures.
- Solution: Do not use the discolored compound. Discard it according to safety protocols and use a fresh, properly stored sample for your experiments. Review your storage procedures to prevent future occurrences.

Quantitative Stability and Solubility Data

Table 1: Summary of Forced Degradation Studies for (S)-Rasagiline Mesylate

Stress Condition	Parameters	Degradation (%)	Major Degradation Products	Reference
Acidic	5 N HCl at 70°C for 10 min	10.2	1-Indanone, Amino indane	
Basic	5 N NaOH at 70°C for 5 min	1.8	1-Indanone	
Oxidative	30% H ₂ O ₂ at 70°C for 30 min	3.5	Not Specified	
Thermal	105°C for 24 hours	12.5	1-Indanone, Amino indane	
Photolytic	UV light for 7 days	2.1	Not Specified	
Hydrolytic	Water at 70°C for 10 min	0.8	Not Specified	

Table 2: Solubility of (S)-Rasagiline Mesylate

Solvent/Medium	Solubility	Temperature	Reference
Water	Freely soluble	Not Specified	
Ethanol	Freely soluble	Not Specified	
Isopropanol	Sparingly soluble	Not Specified	
0.1 M HCl	1.56 mg/mL	37°C	
pH 4.5 Acetate Buffer	1.89 mg/mL	37°C	
pH 6.8 Phosphate Buffer	2.12 mg/mL	37°C	

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for (S)-Rasagiline

This protocol is based on a validated method for determining the stability of **(S)-Rasagiline Mesylate** under various stress conditions.

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: ACE C8, 150 × 4.6 mm, 3 µm.
- Mobile Phase A: 0.01M KH₂PO₄ in water, pH adjusted to 3.0 with orthophosphoric acid.
- Mobile Phase B: Acetonitrile.
- Gradient Program:
 - 0-5 min: 10% B
 - 5-15 min: 10-80% B
 - 15-20 min: 80% B

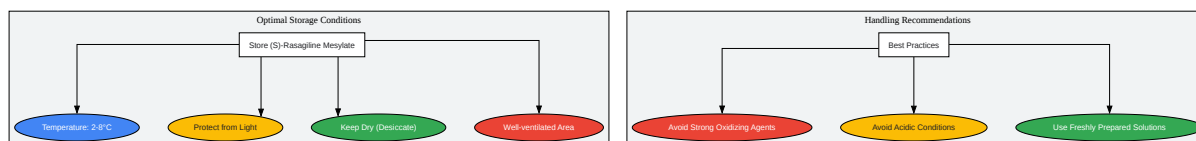
- 20-22 min: 80-10% B
- 22-25 min: 10% B
- Flow Rate: 0.8 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Prepare a stock solution of **(S)-Rasagiline** Mesylate in a suitable solvent (e.g., methanol or water) and dilute with the mobile phase to the desired concentration.

Protocol 2: Forced Degradation Studies

Forced degradation studies are essential to understand the stability of a drug substance and to develop stability-indicating analytical methods.

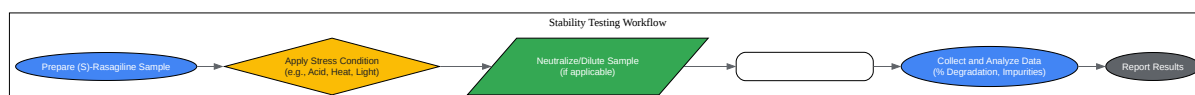
- Acid Hydrolysis: Dissolve **(S)-Rasagiline** Mesylate in 5 N HCl and heat at 70°C for 10 minutes. Neutralize the solution with 5 N NaOH before HPLC analysis.
- Base Hydrolysis: Dissolve **(S)-Rasagiline** Mesylate in 5 N NaOH and heat at 70°C for 5 minutes. Neutralize the solution with 5 N HCl before HPLC analysis.
- Oxidative Degradation: Treat a solution of **(S)-Rasagiline** Mesylate with 30% hydrogen peroxide at 70°C for 30 minutes before analysis.
- Thermal Degradation: Expose solid **(S)-Rasagiline** Mesylate to a temperature of 105°C for 24 hours. Then, dissolve the sample for HPLC analysis.
- Photolytic Degradation: Expose a solution of **(S)-Rasagiline** Mesylate to UV light (as per ICH Q1B guidelines) for 7 days. A dark control sample should be stored under the same conditions but protected from light.

Visualizations



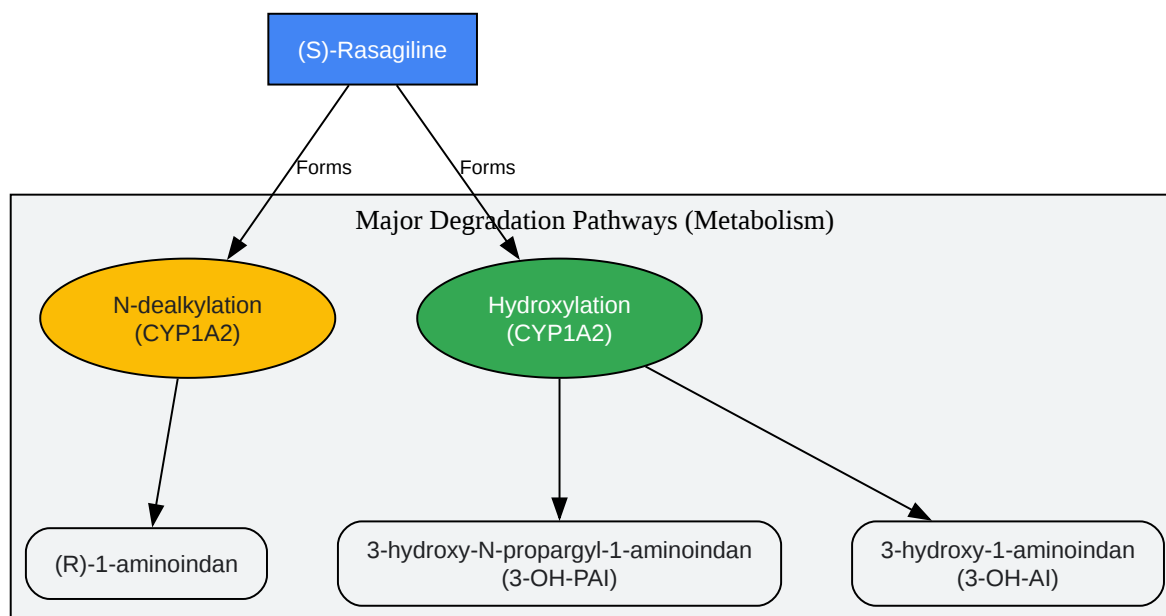
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Caption: Key storage and handling recommendations for **(S)-Rasagiline** Mesylate.



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Caption: Experimental workflow for forced degradation studies of **(S)-Rasagiline**.



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Caption: Metabolic degradation pathways of **(S)-Rasagiline**.

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